

Allyl propyl disulfide molecular formula and weight

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Compound of Interest

Compound Name: **Allyl propyl disulfide**

Cat. No.: **B1197967**

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Allyl Propyl Disulfide: Molecular Characteristics

Allyl propyl disulfide is an organosulfur compound and a key volatile component responsible for the characteristic aroma of onions and garlic.[\[1\]](#)[\[2\]](#) This technical summary outlines its fundamental molecular properties.

Molecular Formula and Weight

The chemical composition and molecular mass of **allyl propyl disulfide** are fundamental parameters for researchers in fields such as natural products chemistry, food science, and drug development.

The empirical and molecular formula for **allyl propyl disulfide** is C6H12S2.[\[1\]](#)[\[3\]](#)[\[4\]](#) Based on this composition, the compound's molecular weight has been determined.

Property	Value	Source
Molecular Formula	C6H12S2	[1] [3] [4] [5]
Molecular Weight	148.29 g/mol	[2] [5] [6]
Alternate Molecular Weight	148.289 g/mol	[3]
Alternate Molecular Weight	148.3 g/mol	[4] [7]

This data is crucial for stoichiometric calculations in chemical reactions, quantitative analysis, and the interpretation of mass spectrometry data. The slight variations in reported molecular weight values are attributable to differences in calculation methods and the isotopic abundances of the constituent elements.

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References

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